

An In-depth Technical Guide to the Safe Handling of Ethyl 2-Bromopropionate

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Compound of Interest

Compound Name: *Ethyl 2-bromopropionate*

Cat. No.: B3425472

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **ethyl 2-bromopropionate**, a key reagent in various synthetic applications. Adherence to these protocols is critical for ensuring personnel safety and maintaining experimental integrity.

Chemical and Physical Properties

Ethyl 2-bromopropionate is a flammable, corrosive, and toxic liquid that requires careful handling.^{[1][2][3][4]} It is a colorless to pale yellow liquid with a pungent odor.^{[2][5]} The following table summarizes its key quantitative properties.

| Property | Value | Source(s) |
|--|---|---|
| Molecular Formula | C ₅ H ₉ BrO ₂ | [1] [2] [3] [5] |
| Molecular Weight | 181.03 g/mol | [1] [3] |
| CAS Number | 535-11-5 | [1] [2] [3] |
| EC Number | 208-609-5 | [3] |
| Boiling Point | 156-160 °C | [3] |
| Density | 1.394 g/mL at 25 °C | |
| Flash Point | 51 °C (123.8 °F) - closed cup | |
| Refractive Index | n _{20/D} 1.446 | |
| Solubility | Sparingly soluble in water; soluble in organic solvents like ethanol and ether. | [2] [5] |
| Acute Oral Toxicity (LD ₅₀ , Rabbit) | 281 mg/kg | [2] [4] |

Hazard Identification and Classification

Ethyl 2-bromopropionate is classified as a hazardous substance. The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides the following classifications:

| Hazard Class | Category | Hazard Statement |
|--|----------|---|
| Flammable Liquids | 3 | H226: Flammable liquid and vapour.[1][3][6] |
| Acute Toxicity, Oral | 3 | H301: Toxic if swallowed.[6][7] |
| Skin Corrosion/Irritation | 1B / 2 | H314: Causes severe skin burns and eye damage.[1][3] H315: Causes skin irritation.[1][6] |
| Serious Eye Damage/Eye Irritation | 1 | H318: Causes serious eye damage.[6][7] |
| Specific Target Organ Toxicity (Single Exposure) | 3 | H335: May cause respiratory irritation.[1][4] |

Signal Word: Danger[1][3][4]

Primary Hazards: Flammable, Corrosive, Irritant, Toxic.[1][2] It is also a lachrymator, meaning it can induce tearing.[1][3]

Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is paramount to minimizing risk.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when working with **ethyl 2-bromopropionate**.

- Eye and Face Protection: Tightly fitting safety goggles and a face shield (minimum 8-inch) are required.[3] Standard laboratory safety glasses are insufficient.
- Skin Protection:
 - Gloves: Chemically resistant gloves must be worn. Inspect gloves for integrity before each use and employ proper removal techniques to avoid skin contact.[3] Dispose of contaminated gloves after use.[3]

- Protective Clothing: A complete suit protecting against chemicals, such as a flame-retardant, anti-static lab coat, is necessary.[3]
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[2] If air-purifying respirators are deemed necessary by a risk assessment, use a full-face respirator with appropriate cartridges (e.g., type ABEK, EN 14387).[3]

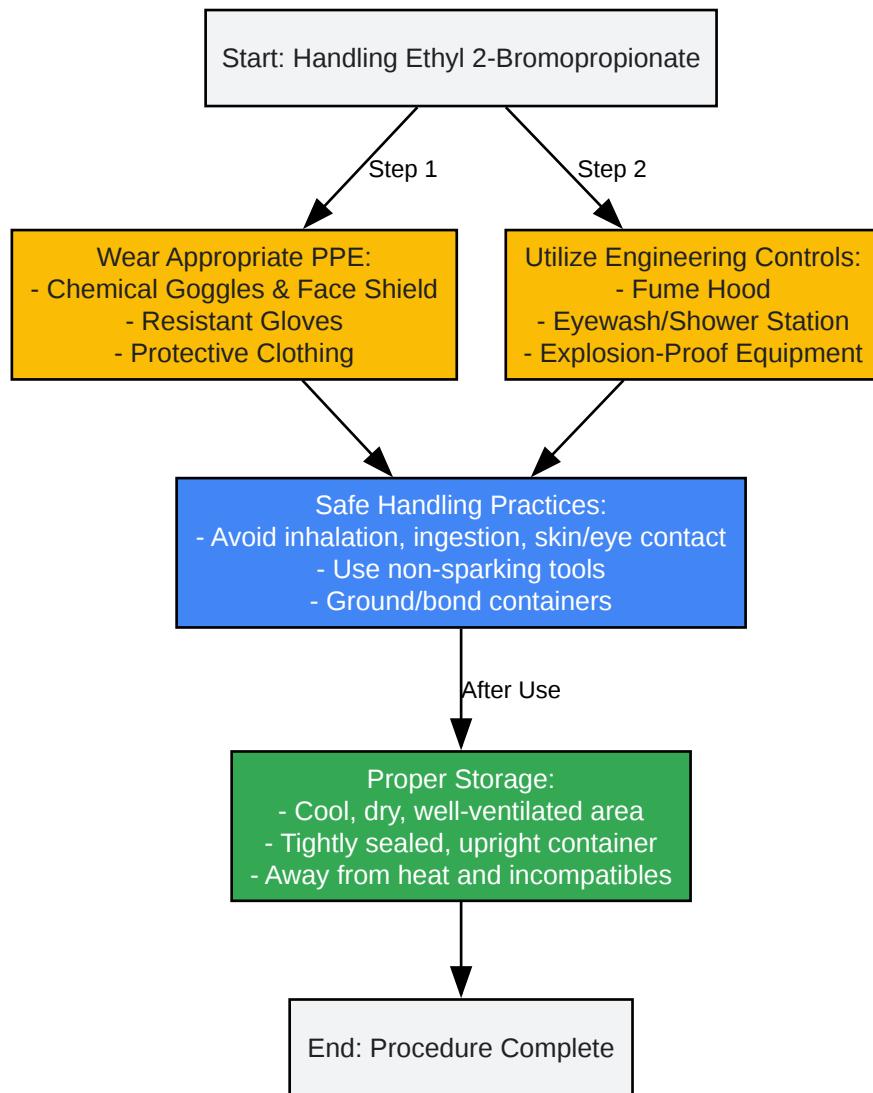
Engineering Controls

- Ventilation: Ensure adequate ventilation.[3] Local exhaust ventilation or a closed system is recommended.
- Safety Equipment: An eyewash station and safety shower must be readily accessible and in close proximity to the workstation.[8][9]
- Ignition Sources: Use explosion-proof electrical, ventilating, and lighting equipment.[2][8] All tools used should be non-sparking.[2][6][10]

Storage

- Conditions: Store in a cool, dry, and well-ventilated place.[2][3][4][10] Keep containers tightly closed and upright to prevent leakage.[3][4] The storage area should be designated for flammable liquids.[3][10] Protect from light and moisture.[3][4][11]
- Incompatibilities: Keep away from strong bases, acids, oxidizing agents, reducing agents, amines, and active metals such as aluminum and magnesium.[2][3][4]
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[2][3][4][10] "No Smoking" policies must be strictly enforced in storage and handling areas.[2][4]

General Handling and Storage Protocol



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Caption: Workflow for general handling and storage of **ethyl 2-bromopropionate**.

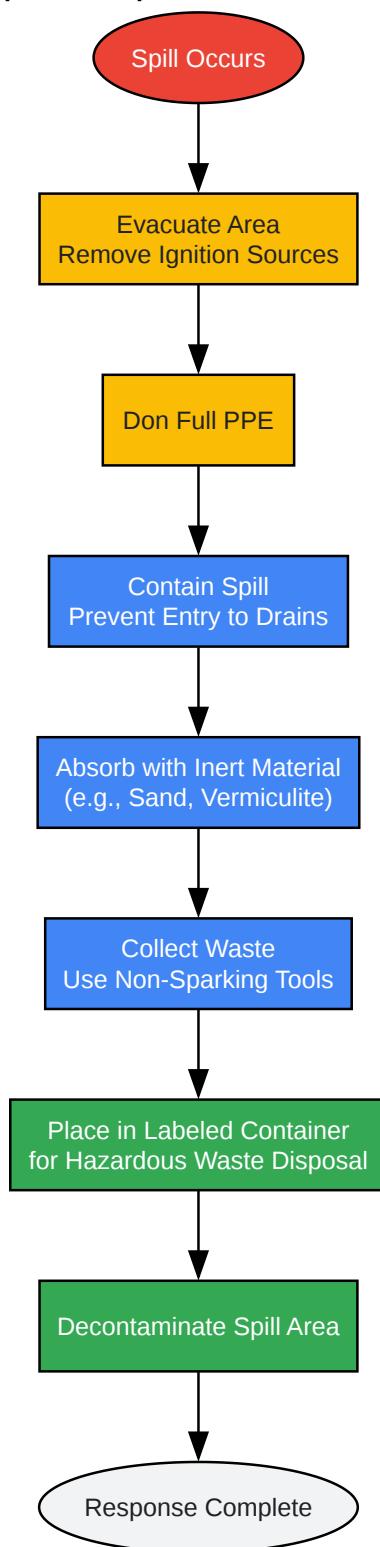
Spill Management Protocol

In the event of a spill, immediate and appropriate action is required to prevent exposure and further contamination.

Experimental Protocol for Spill Response

- Evacuate and Secure: Immediately evacuate non-essential personnel from the spill area.[3]
[4] Remove all sources of ignition.[3][4][8][10]
- Ventilate: Ensure the area is well-ventilated.[3]
- Don PPE: Don the personal protective equipment detailed in Section 3.1.
- Containment: Prevent further leakage or spillage if it is safe to do so.[3][4] Prevent the spill from entering drains.[3][4]
- Absorption:
 - For small spills, absorb the material with an inert, non-combustible absorbent material such as sand, earth, diatomaceous earth, or vermiculite.[4][8][10]
 - Do not use combustible materials like sawdust.[8]
- Collection:
 - Carefully collect the absorbed material using non-sparking tools and place it into a suitable, labeled, and closed container for disposal.[3][8][10]
 - An electrically protected vacuum cleaner or wet-brushing can be used for collection.[3]
- Decontamination: Clean the spill area thoroughly with soap and water.
- Disposal: Dispose of the waste material through a licensed professional waste disposal service, in accordance with local, regional, and national regulations.[3][4]

Spill Response Workflow



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Caption: Logical workflow for responding to a spill of **ethyl 2-bromopropionate**.

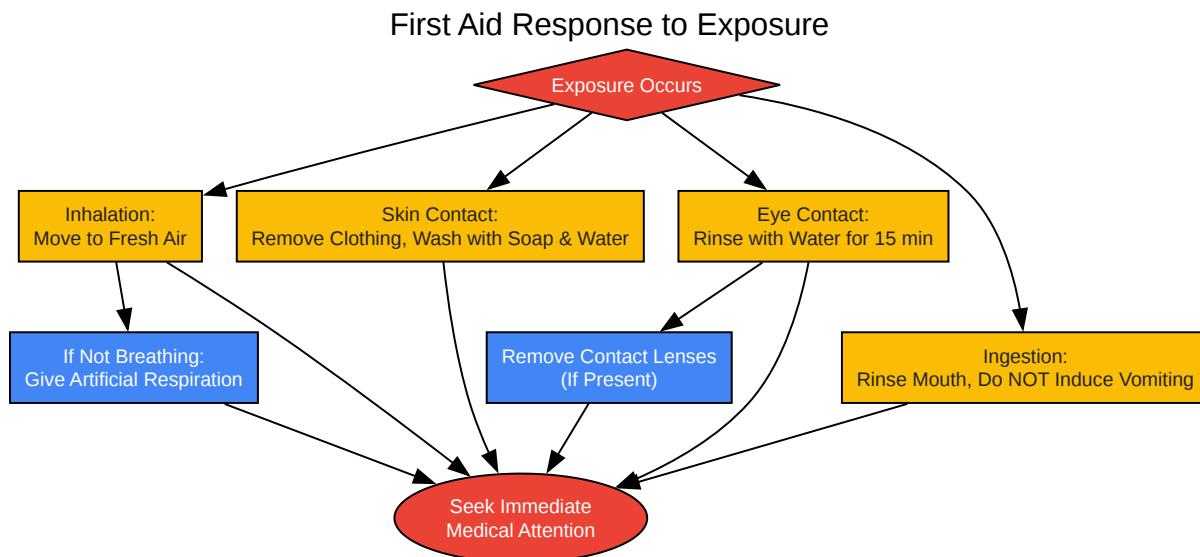
First Aid Measures

In case of exposure, immediate medical attention is crucial. Show the Safety Data Sheet (SDS) to the attending physician.[3][4]

Experimental Protocol for First Aid Response

- Inhalation:
 - Move the exposed individual to fresh air immediately.[3][4]
 - If breathing is difficult or has stopped, provide artificial respiration.[3][4]
 - Seek immediate medical attention.[3][4]
- Skin Contact:
 - Immediately remove all contaminated clothing and shoes.[3][4]
 - Wash the affected area with soap and plenty of water for at least 15 minutes.[3][4]
 - Seek immediate medical attention.[3][4]
- Eye Contact:
 - Immediately flush the eyes with plenty of water for at least 15 minutes, also under the eyelids.[3][4][9]
 - If present and easy to do, remove contact lenses.[3][4] Continue rinsing.[3]
 - Call a POISON CENTER or doctor immediately.[3][4]
- Ingestion:
 - Do NOT induce vomiting.[3][4]
 - Rinse the mouth with water.[3][4] Never give anything by mouth to an unconscious person.[3][4]

- Call a POISON CENTER or doctor immediately.[4][6][7]



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Caption: First aid procedures for exposure to **ethyl 2-bromopropionate**.

Fire-Fighting Measures

- Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide. Water spray can be used to cool unopened containers, but a direct water jet may be ineffective.[3][4][10]
- Specific Hazards: Flammable liquid and vapor.[3] Vapors can accumulate in low areas and may form explosive mixtures with air.[3][4] Hazardous decomposition products formed under fire conditions include carbon oxides and hydrogen bromide gas.[3][4]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[3][4]

Disposal Considerations

Dispose of unused product and contaminated packaging in accordance with all applicable local, state, and federal regulations. Offer surplus and non-recyclable solutions to a licensed disposal company.^{[3][4]} Do not allow the product to enter drains.^{[3][4]}

This technical guide is intended to provide comprehensive safety information. Always consult the most recent Safety Data Sheet (SDS) for **ethyl 2-bromopropionate** before use and ensure all personnel are trained on its specific hazards and handling procedures.

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